

Application of Robinin in Cancer Cell Line Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Robinin*

Cat. No.: *B1680710*

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Introduction

Robinin, a natural flavonoid glycoside derived from plants such as *Vinca erecta* and those of the *Astragalus* genus, has demonstrated notable anti-cancer properties in various preclinical studies.[1][2] As a derivative of kaempferol, **Robinin** exerts its effects through multiple mechanisms, including the induction of apoptosis, inhibition of cell proliferation and migration, and modulation of key signaling pathways.[1][2][3] These characteristics position **Robinin** as a compound of interest for further investigation in oncology and drug development.

This document provides a comprehensive overview of the application of **Robinin** in cancer cell line studies, summarizing key findings, detailing its mechanism of action, and providing standardized protocols for relevant in vitro experiments.

Mechanism of Action

Robinin's anti-cancer activity is multifaceted, primarily involving the induction of programmed cell death (apoptosis) and the inhibition of critical signaling pathways that drive tumor progression.

1. Inhibition of the TLR2-PI3K-AKT Signaling Pathway: In pancreatic cancer cell lines (Mia-PACA2 and PANC-1), **Robinin** has been identified as an inhibitor of Toll-like receptor 2 (TLR2). [3][4] By targeting TLR2, **Robinin** downregulates the downstream PI3K-AKT signaling pathway.

[3][5][6] This pathway is frequently dysregulated in cancer and plays a central role in cell proliferation, survival, and migration.[3][7] Inhibition of this cascade by **Robinin** leads to a significant reduction in pancreatic cancer cell proliferation and migration.[3][5] Furthermore, this inhibition attenuates the expression of markers associated with the epithelial-mesenchymal transition (EMT), such as α -SMA and snail, and reduces inflammatory cytokines like IL-6 and TNF- α . [3][4]

2. Induction of Apoptosis: In thyroid (TPC-1, SW1736) and non-small cell lung cancer (A549) cell lines, **Robinin** is a potent inducer of apoptosis.[1][2] Its pro-apoptotic effects are mediated through several mechanisms:

- **Modulation of Bcl-2 Family Proteins:** **Robinin** decreases the expression of the anti-apoptotic protein Bcl-2 while increasing the expression of the pro-apoptotic protein Bax.[1][2] This shift in the Bax/Bcl-2 ratio is a critical step in initiating the mitochondrial pathway of apoptosis.[1][2]
- **Caspase Activation:** The compound triggers the activation of initiator caspases (caspase-8 and caspase-9) and the executioner caspase-3, leading to the cleavage of cellular substrates and the execution of the apoptotic program.[1][2]
- **Downregulation of Survival Proteins:** **Robinin** reduces the levels of key proteins involved in cell survival and proliferation, including c-Myc, cyclin-D1, and survivin.[1][2]
- **Generation of Reactive Oxygen Species (ROS):** In thyroid cancer cells, **Robinin** treatment has been shown to enhance the formation of ROS, which can induce cellular damage and trigger apoptosis.[1]

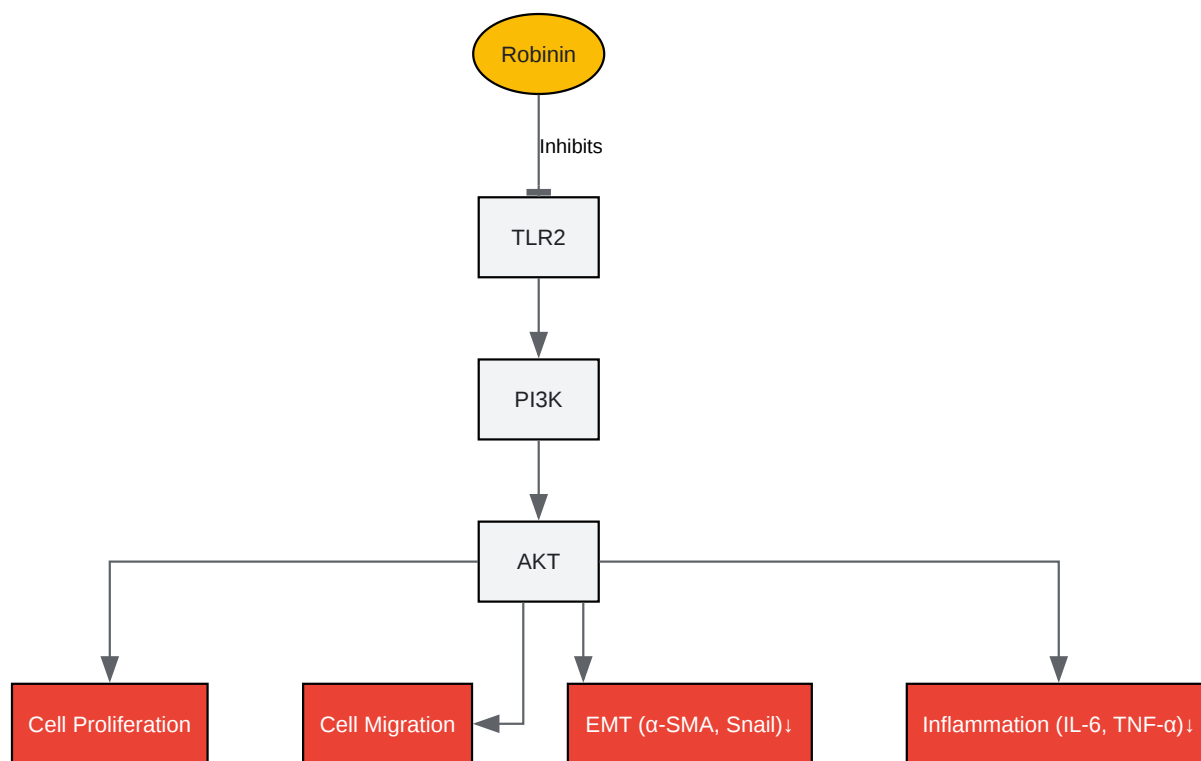
Data Presentation: Efficacy of Robinin in Cancer Cell Lines

While comprehensive IC₅₀ data for **Robinin** is not widely published, the following table summarizes the effective concentrations and observed effects in various cancer cell lines based on available studies.

Cell Line	Cancer Type	Concentration Used	Key Findings	Citations
Mia-PACA2	Pancreatic Cancer	1 μ M - 10 μ M	Significantly inhibited cell proliferation and migration. Reduced expression of α -SMA, snail, IL-6, and TNF- α . Downregulated the TLR2-PI3K-AKT pathway.	[3] [4] [5]
PANC-1	Pancreatic Cancer	1 μ M - 10 μ M	Significantly inhibited cell proliferation and migration. Reduced expression of α -SMA, snail, IL-6, and TNF- α . Downregulated the TLR2-PI3K-AKT pathway.	[3] [4] [5]

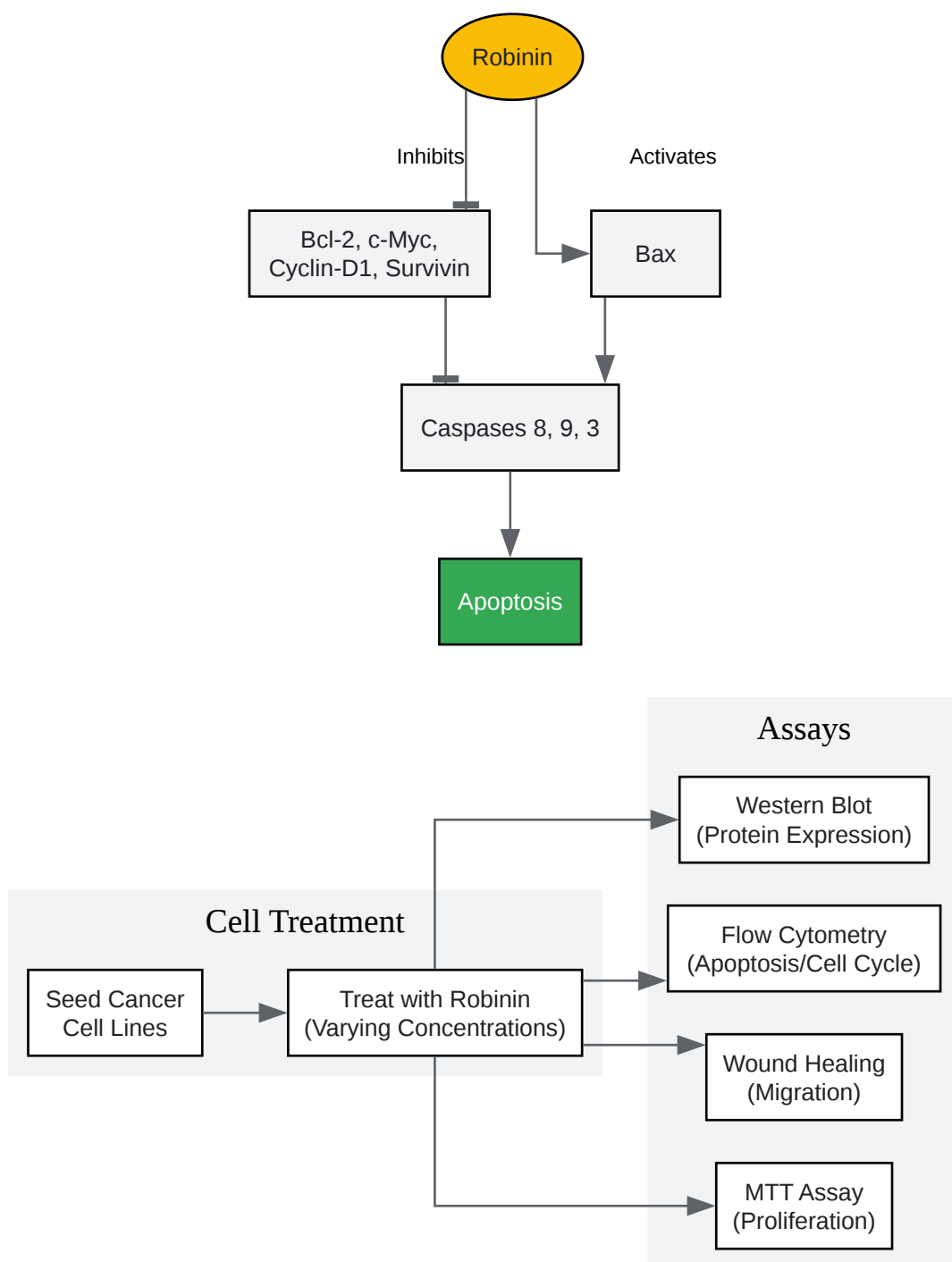
TPC-1	Thyroid Cancer	20 μ M/mL	Suppressed cell growth and proliferation. Induced apoptosis through caspase activation and modulation of Bcl-2 family proteins. Increased ROS generation.	[1]
SW1736	Thyroid Cancer	20 μ M/mL	Suppressed cell growth and proliferation. Induced apoptosis through caspase activation and modulation of Bcl-2 family proteins. Increased ROS generation.	[1]
A549	Non-Small Cell Lung Cancer	10 μ M, 15 μ M	Inhibited cell proliferation. Triggered apoptosis by enhancing Bax and caspases, and reducing Bcl-2, cyclin-D1, c-myc, and survivin.	[2]

Visualizations: Signaling Pathways and Experimental Workflows



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Robinin inhibits the TLR2-PI3K-AKT signaling pathway in pancreatic cancer cells.



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References

- 1. Robinin inhibits pancreatic cancer cell proliferation, EMT and inflammation via regulating TLR2-PI3k-AKT signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. RESISTANCE TO PLATINUM-BASED CHEMOTHERAPY IN LUNG CANCER CELL LINES - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Genetically defined subsets of human pancreatic cancer demonstrate unique in vitro chemosensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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